

Personal protective equipment for handling 3-Hydroxyphenylacetic acid

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Compound of Interest

Compound Name: 3-Hydroxyphenylacetic acid

Cat. No.: B016583

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Essential Safety and Handling Guide for 3-Hydroxyphenylacetic Acid

This guide provides immediate, essential safety and logistical information for handling **3-Hydroxyphenylacetic acid** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Classification

3-Hydroxyphenylacetic acid is classified as a hazardous substance. All personnel handling this chemical must be aware of its potential risks.[\[1\]](#)[\[2\]](#)

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation. [1] [2]
Eye Irritation	H319	Causes serious eye irritation. [1]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Hydroxyphenylacetic acid** to minimize exposure and ensure personal safety.

Equipment	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and dust, preventing serious eye irritation.
Hand Protection	Protective gloves (e.g., nitrile).	Prevents skin contact and subsequent irritation.
Respiratory Protection	Use a dust mask (e.g., N95) or work in a well-ventilated area.	Avoids inhalation of dust which can cause respiratory tract irritation.
Body Protection	Laboratory coat and appropriate protective clothing.	Protects skin from accidental spills.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure an eyewash station and safety shower are readily accessible.
- Work in a well-ventilated area, such as a chemical fume hood, especially when handling the solid form to avoid dust inhalation.
- Keep the container tightly closed when not in use.

2. Handling the Solid:

- Avoid breathing dust.
- Weigh the required amount of **3-Hydroxyphenylacetic acid** carefully to minimize dust generation.
- If creating a solution, slowly add the solid to the solvent to prevent splashing. **3-Hydroxyphenylacetic acid** is soluble in organic solvents like ethanol and DMSO, and in

aqueous buffers such as PBS (pH 7.2) at approximately 5 mg/ml.

3. In Case of Exposure:

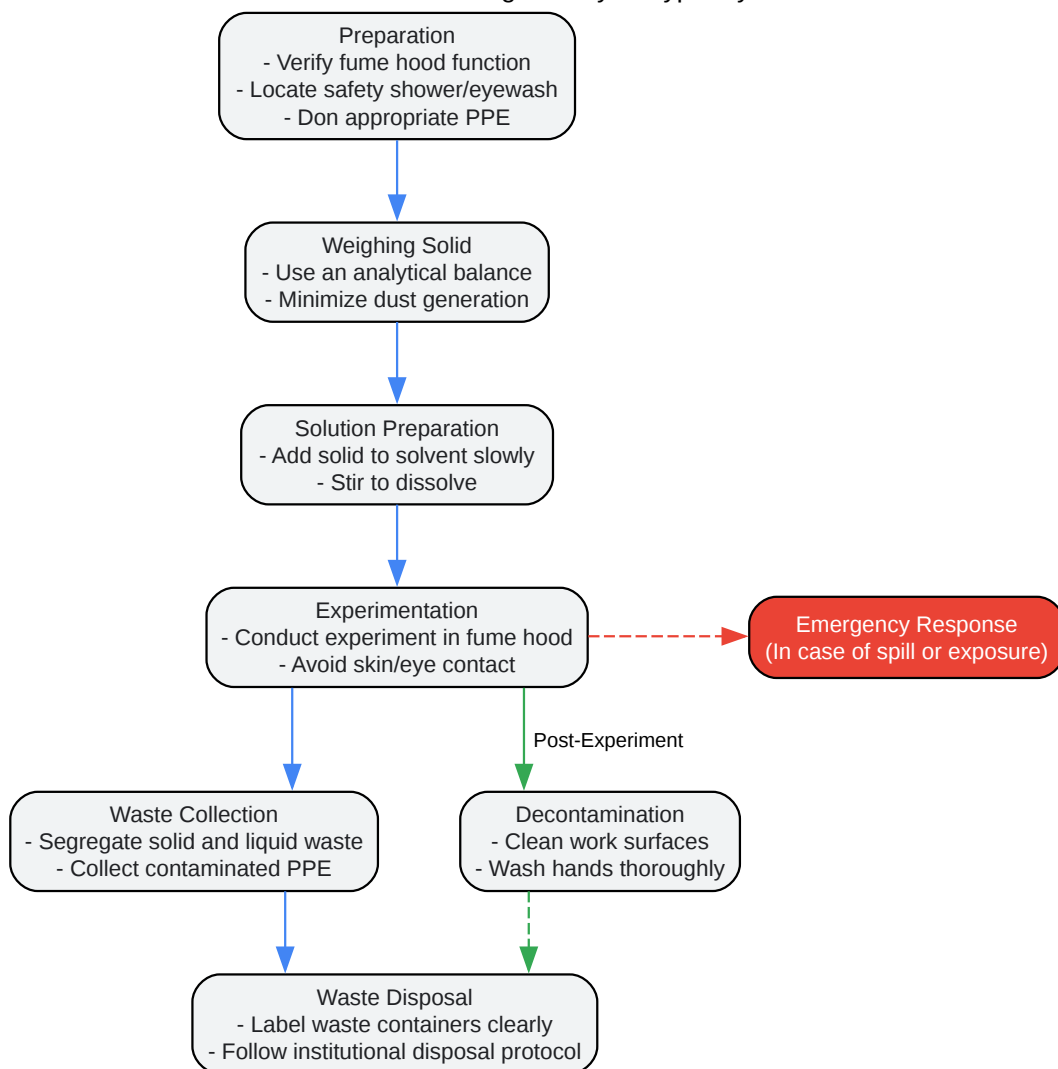
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.
- **Skin Contact:** Wash off immediately with soap and plenty of water while removing all contaminated clothing. If skin irritation occurs, get medical advice.
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

- **Chemical Waste:** Dispose of **3-Hydroxyphenylacetic acid** and any contaminated materials as hazardous waste. It must not be disposed of with household garbage. Do not allow the product to reach the sewage system.
- **Contaminated PPE:** Used gloves, lab coats, and other disposable protective equipment should be collected in a designated hazardous waste container.
- **Regulatory Compliance:** All disposal must be carried out in accordance with local, regional, and national environmental regulations.

Workflow for Safe Handling of 3-Hydroxyphenylacetic Acid

Workflow for Safe Handling of 3-Hydroxyphenylacetic Acid



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Caption: Procedural workflow for handling **3-Hydroxyphenylacetic acid**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. 3-ヒドロキシフェニル酢酸 ≥99% | Sigma-Aldrich [sigmaaldrich.com]
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Email: info@benchchem.com